

# A Technical Guide to (Hydroxy(tosyloxy)iodo)benzene: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Hydroxy(tosyloxy)iodo)benzene

Cat. No.: B1195804

[Get Quote](#)

**(Hydroxy(tosyloxy)iodo)benzene**, a hypervalent iodine(III) reagent, stands as a versatile and powerful tool in modern organic synthesis. This guide offers an in-depth overview of its synonyms, physicochemical properties, detailed experimental protocols for its synthesis and key reactions, and a visual representation of its synthetic utility for researchers, scientists, and professionals in drug development.

## Nomenclature and Synonyms

Known by several names in the scientific literature, clarity in terminology is crucial. The most common synonym is Koser's Reagent.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Other frequently used names and abbreviations include:

- HTIB (Hydroxy(tosyloxy)iodo)benzene[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[6\]](#)[\[10\]](#)
- Phenylidoso hydroxide tosylate[\[1\]](#)[\[2\]](#)
- Phenylidosyl hydroxide tosylate[\[2\]](#)[\[5\]](#)[\[9\]](#)
- [Hydroxy(phenyl)-λ3-iodanyl] 4-methylbenzenesulfonate[\[2\]](#)
- Hydroxy(4-methylbenzenesulfonato-O)phenyliodine[\[2\]](#)[\[9\]](#)[\[10\]](#)

## Physicochemical Properties

A summary of the key quantitative data for **(Hydroxy(tosyloxy)iodo)benzene** is presented in Table 1.

Property	Value	References
Molecular Formula	C <sub>13</sub> H <sub>13</sub> IO <sub>4</sub> S	[1][2][10]
Molecular Weight	392.21 g/mol	[1][2][10][11]
Melting Point	131-142 °C	[1][10][11][12][13][14]
Appearance	White to light yellow crystalline powder	[10]
Solubility	Sparingly soluble in acetonitrile and dichloromethane at room temperature. Soluble in dimethylformamide, alcohols, and water (with yellow color formation). Insoluble in diethyl ether and chloroform.	[1][4]

## Experimental Protocols

Detailed methodologies for the synthesis of **(Hydroxy(tosyloxy)iodo)benzene** and its application in key organic transformations are provided below.

### Protocol 1: One-Pot Synthesis of **(Hydroxy(tosyloxy)iodo)benzene** (Koser's Reagent)

This protocol is adapted from an efficient one-pot procedure that reduces reaction times.[7][15][16]

Materials:

- Iodoarene (e.g., 3-Iodobenzotrifluoride)
- m-Chloroperbenzoic acid (m-CPBA)

- p-Toluenesulfonic acid monohydrate
- 2,2,2-Trifluoroethanol (TFE)
- Diethyl ether

**Procedure:**

- In a round-bottomed flask equipped with a magnetic stir bar, dissolve m-CPBA (1.0 equivalent) in 2,2,2-trifluoroethanol. Sonication can be used to aid dissolution.
- To this solution, add the iodoarene (1.0 equivalent) and p-toluenesulfonic acid monohydrate (1.0 equivalent).
- Heat the reaction mixture in a preheated oil bath at 40 °C and stir vigorously for 1 hour.
- Remove the solvent by distillation or evaporation under reduced pressure.
- To the resulting residue, add diethyl ether and stir the mixture for 30 minutes to triturate the product as a white solid.
- Collect the solid product by suction filtration on a Büchner funnel.
- Wash the collected solid with diethyl ether and dry under vacuum at room temperature.

## Protocol 2: $\alpha$ -Tosyloxylation of Ketones

This procedure details a common application of Koser's Reagent for the  $\alpha$ -functionalization of carbonyl compounds.[\[3\]](#)[\[17\]](#)[\[18\]](#)

**Materials:**

- Ketone
- **(Hydroxy(tosyloxy)iodo)benzene (HTIB)**
- Acetonitrile

**Procedure:**

- To a solution of the ketone in acetonitrile, add **(Hydroxy(tosyloxy)iodo)benzene** (1.1 equivalents).
- Reflux the resulting solution for the time required for the reaction to complete (typically monitored by TLC). For less reactive substrates or to achieve milder conditions, ultrasound irradiation can be employed.[18]
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Dissolve the residue in a suitable organic solvent (e.g., dichloromethane), wash with a saturated aqueous solution of sodium bicarbonate and then with water.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude  $\alpha$ -tosyloxy ketone, which can be further purified by chromatography or crystallization.

## Protocol 3: Synthesis of Diaryliodonium Salts

This protocol provides a general method for the synthesis of diaryliodonium salts using HTIB. [19]

### Materials:

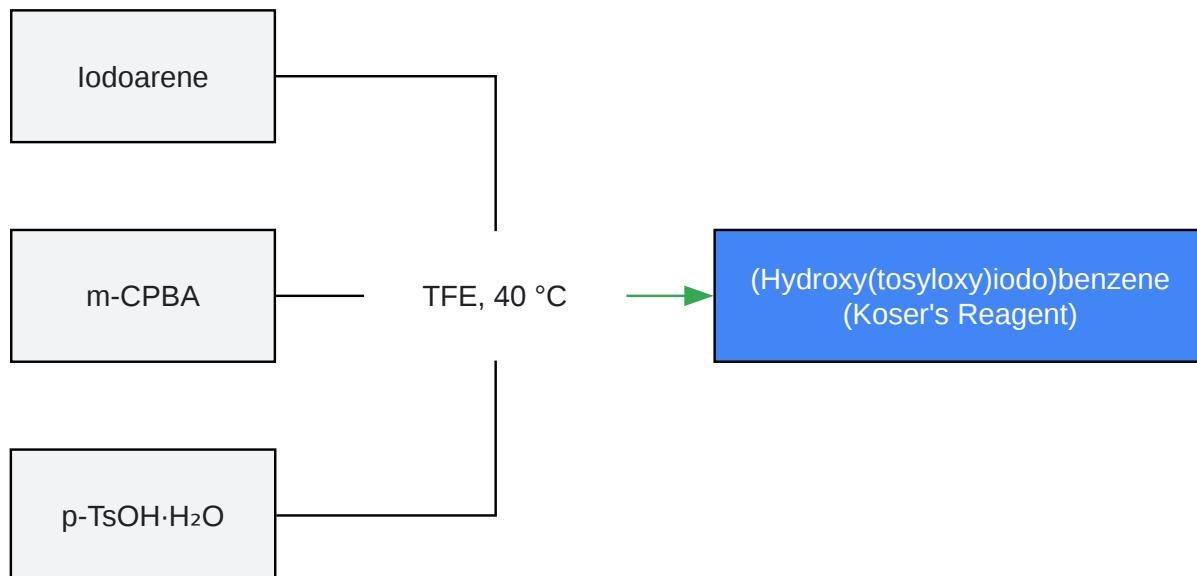
- Aromatic substrate (e.g., thiophene derivative)
- **(Hydroxy(tosyloxy)iodo)benzene** (HTIB)
- 2,2,2-Trifluoroethanol (TFE)
- Methanol
- Diethyl ether

### Procedure:

- To a stirred solution of the aromatic substrate (1.0 equivalent) in 2,2,2-trifluoroethanol, add **(Hydroxy(tosyloxy)iodo)benzene** (1.0 equivalent) in one portion at room temperature under air.
- Stir the reaction mixture for 3 hours.
- Add methanol to the reaction mixture and then remove the solvents under vacuum.
- Precipitate the resulting oily crude product by adding diethyl ether with stirring.
- Collect the precipitate by filtration and dry in vacuo to give the diaryliodonium salt.

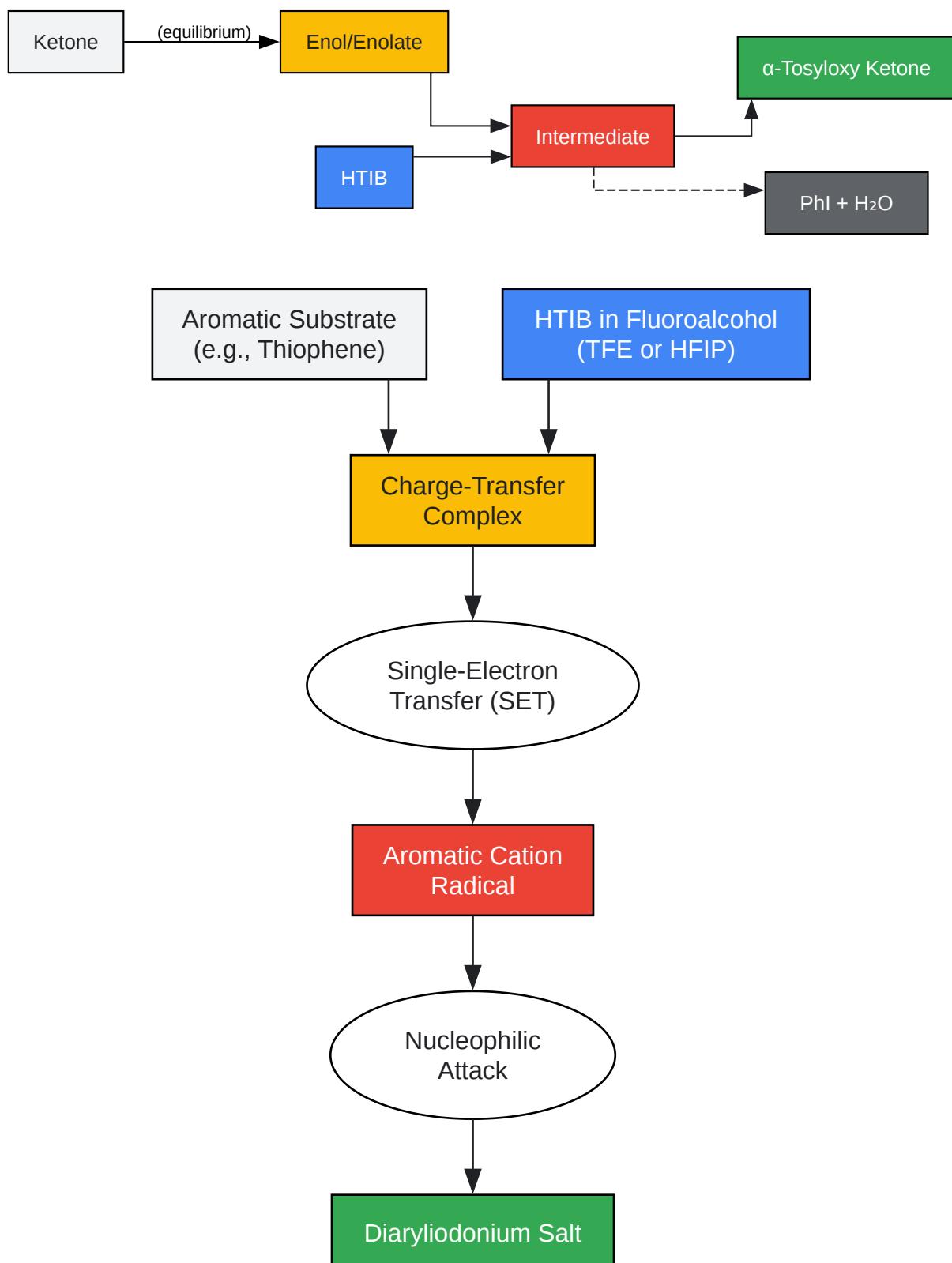
## Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate key reaction pathways and a general experimental workflow involving **(Hydroxy(tosyloxy)iodo)benzene**.



[Click to download full resolution via product page](#)

Caption: One-pot synthesis of Koser's Reagent.

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Koser's Reagent [drugfuture.com]
- 2. (Hydroxy(tosyloxy)iodo)benzene | C13H13IO4S | CID 325434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Koser's Reagent, Hydroxy(tosyloxy)iodobenzene, HTIB [organic-chemistry.org]
- 4. Koser's reagent - Enamine [enamine.net]
- 5. [Hydroxy(tosyloxy)iodo]benzene | 27126-76-7 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 6. researchgate.net [researchgate.net]
- 7. scispace.com [scispace.com]
- 8. jnanoworld.com [jnanoworld.com]
- 9. [ヒドロキシ(トシリオキシ)ヨード]ベンゼン 96% | Sigma-Aldrich [sigmaaldrich.com]
- 10. chemimpex.com [chemimpex.com]
- 11. 羟基甲苯碘酰碘苯 96% | Sigma-Aldrich [sigmaaldrich.com]
- 12. [Hydroxy(tosyloxy)iodo]benzene | CAS#:27126-76-7 | Chemsric [chemsrc.com]
- 13. [Hydroxy(tosyloxy)iodo]benzene | 27126-76-7 [chemicalbook.com]
- 14. [Hydroxy(tosyloxy)iodo]benzene CAS#: 27126-76-7 [m.chemicalbook.com]
- 15. Organic Syntheses Procedure [orgsyn.org]
- 16. researchgate.net [researchgate.net]
- 17. [Hydroxy(tosyloxy)iodo]benzene Mediated  $\alpha$ -Azidation of Ketones - PMC [pmc.ncbi.nlm.nih.gov]
- 18. suslick.scs.illinois.edu [suslick.scs.illinois.edu]
- 19. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [A Technical Guide to (Hydroxy(tosyloxy)iodo)benzene: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1195804#synonyms-for-hydroxy-tosyloxy-iodo-benzene-in-literature>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)